

# Solubility of Acid blue 80 in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid blue 80

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## An In-depth Technical Guide to the Solubility of Acid Blue 80

This technical guide provides a comprehensive overview of the solubility of **Acid Blue 80** in water and various organic solvents. It is intended for researchers, scientists, and professionals in drug development and other related fields who utilize this dye in their work. This document details quantitative solubility data, experimental protocols for solubility determination, and logical workflows to illustrate the dye's behavior in different media.

## Introduction to Acid Blue 80

**Acid Blue 80**, also known by its Colour Index number 61585, is an anthraquinone-based anionic dye.<sup>[1][2]</sup> It appears as a dark blue powder and is widely used in the textile industry for dyeing wool, silk, and nylon.<sup>[1][3]</sup> In research and laboratory settings, it serves as a stain for various applications, including the analysis of biomolecules and cellular structures.<sup>[1]</sup> Its chemical properties, particularly its solubility, are critical for its application, performance, and environmental fate.

## Solubility of Acid Blue 80

**Acid Blue 80** is characterized by its high solubility in water, which increases with temperature. Conversely, it exhibits limited solubility in most organic solvents.<sup>[1][4]</sup> The aqueous solution of **Acid Blue 80** is a deep blue, which turns magenta upon the addition of hydrochloric acid or sodium hydroxide.<sup>[1][5][6]</sup>

## Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **Acid Blue 80** in water and common organic solvents.

Solvent	Solubility	Temperature (°C)	Source
Water	10.95 g/L	20	[1][5][7][8]
Water	60-70 g/L	90	[2]
Alcohol	Slightly Soluble	Not Specified	[6]
Acetone	Soluble	Not Specified	[9]
Ethanol	Soluble	Not Specified	[9]
Methanol	Soluble	Not Specified	[9]
n-Hexane	Insoluble	Not Specified	[9]

## Experimental Protocol for Solubility Determination

This section outlines a general experimental methodology for determining the solubility of **Acid Blue 80** in a given solvent. This protocol is based on the common "shake-flask" or saturation method, which is a standard procedure for measuring the solubility of solutes.

### Principle

A saturated solution is prepared by adding an excess amount of the solute (**Acid Blue 80**) to a known volume of the solvent. The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium. After equilibrium, the undissolved solute is separated from the saturated solution. The concentration of the solute in the clear supernatant is then determined using a suitable analytical technique, such as UV-Visible spectrophotometry.

### Materials and Equipment

- **Acid Blue 80** dye powder
- Solvent of interest (e.g., deionized water, ethanol)

- Volumetric flasks
- Thermostatic shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  pore size)
- UV-Visible Spectrophotometer
- Analytical balance
- Pipettes and other standard laboratory glassware

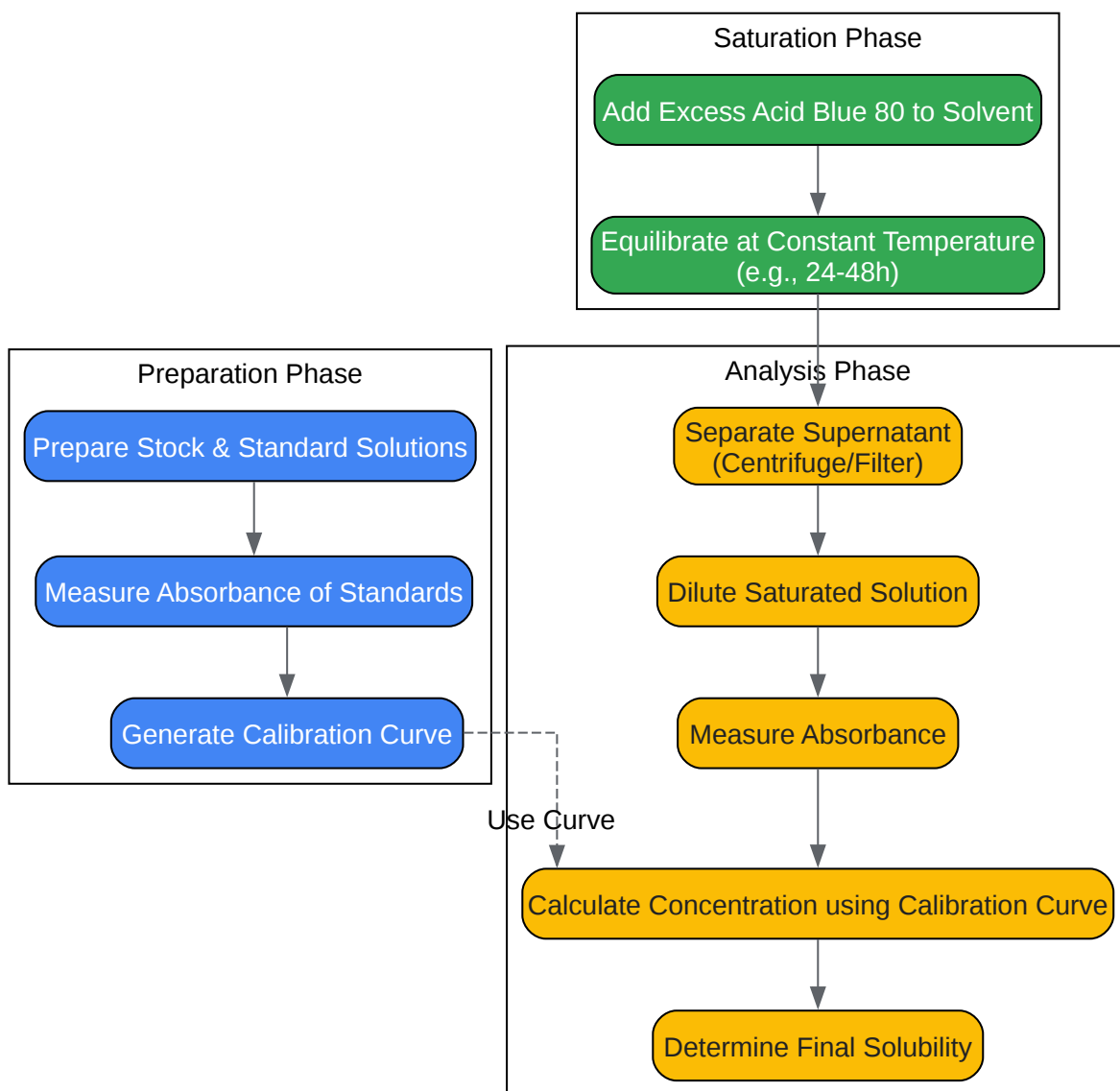
## Procedure

- Preparation of Standard Solutions:
  - Accurately weigh a small amount of **Acid Blue 80** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Calibration Curve:
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Acid Blue 80** (typically around 580-590 nm) using the UV-Visible spectrophotometer.<sup>[1]</sup>
  - Plot a calibration curve of absorbance versus concentration. The resulting graph should be linear and will be used to determine the concentration of the saturated solution.
- Preparation of Saturated Solution:
  - Add an excess amount of **Acid Blue 80** powder to a known volume of the solvent in a sealed container (e.g., a screw-cap flask). The excess is crucial to ensure saturation.

- Place the container in a thermostatic shaker bath set to the desired temperature (e.g., 20°C).
- Allow the mixture to equilibrate for an extended period (e.g., 24-48 hours) with continuous agitation to ensure the solution is fully saturated.
- Sample Analysis:
  - After equilibration, allow the mixture to stand undisturbed at the constant temperature for a few hours to let the excess solid settle.
  - Carefully withdraw a sample of the supernatant. To remove any suspended particles, centrifuge the sample and/or filter it through a syringe filter. This step is critical to avoid overestimation of solubility.
  - Dilute the clear, saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution using the spectrophotometer.
- Calculation of Solubility:
  - Using the equation from the calibration curve, calculate the concentration of the diluted sample.
  - Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Acid Blue 80** in the solvent at the specified temperature.

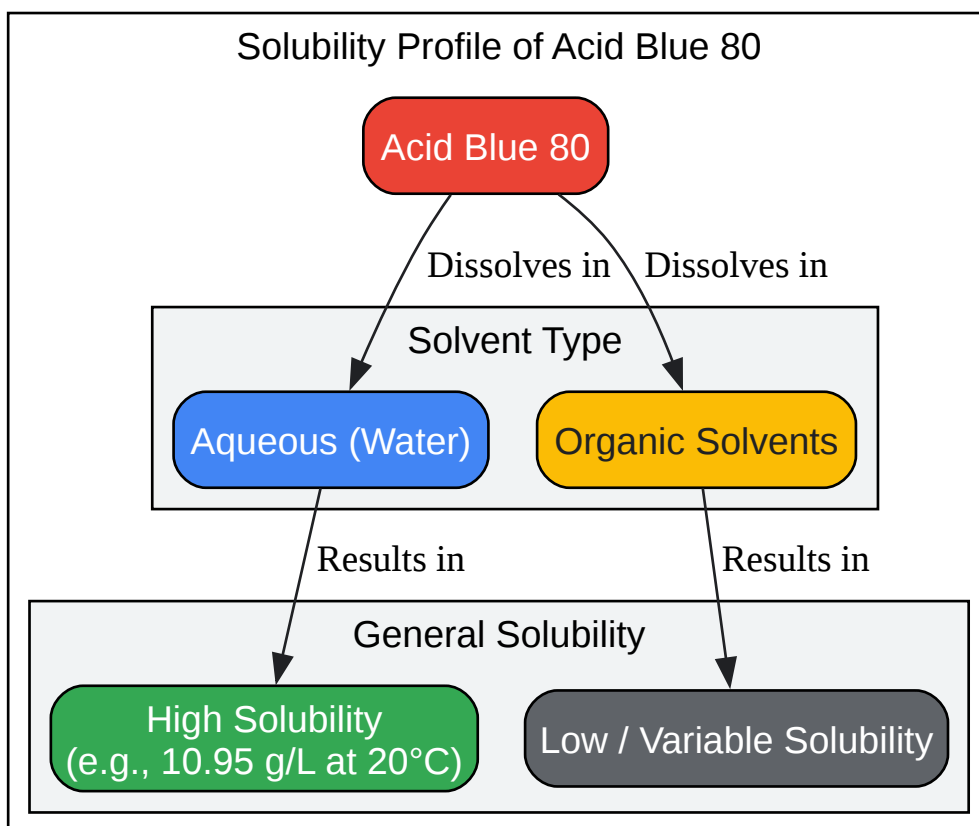
## Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the general solubility characteristics of **Acid Blue 80**.



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Caption: Experimental workflow for determining the solubility of **Acid Blue 80**.



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Caption: Logical relationship of **Acid Blue 80** solubility in different media.

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## References

- 1. ACID BLUE 80 - Ataman Kimya [atamanchemicals.com]
- 2. colorantsgroup.com [colorantsgroup.com]
- 3. worlddyevaryety.com [worlddyevaryety.com]
- 4. Acid blue 80 | 4474-24-2 | Benchchem [benchchem.com]
- 5. chembk.com [chembk.com]

- 6. Acid Blue 80, Acid brilliant blue RAWL [xcwydyes.com]
- 7. Acid blue 80 | lookchem [lookchem.com]
- 8. ACID BLUE 80 CAS#: 4474-24-2 [m.chemicalbook.com]
- 9. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)